

What is the chemical formula for Copper II nitrate hemipentahydrate?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Copper II nitrate
hemipentahydrate*

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An In-depth Technical Guide to Copper(II) Nitrate Hemipentahydrate

Chemical Formula: $\text{Cu}(\text{NO}_3)_2 \cdot 2.5\text{H}_2\text{O}$

This technical guide provides a comprehensive overview of copper(II) nitrate hemipentahydrate, a versatile inorganic compound with significant applications in research and industry. This document is intended for researchers, scientists, and professionals in drug development and other scientific fields, offering detailed information on its properties, synthesis, and key applications.

Physicochemical Properties

Copper(II) nitrate hemipentahydrate is a blue crystalline solid that is highly soluble in water and ethanol.^{[1][2]} It is known for its hygroscopic nature, readily absorbing moisture from the air.^[2]

Quantitative Data Summary

The following tables summarize key quantitative data for copper(II) nitrate hemipentahydrate.

Table 1: General and Physical Properties

Property	Value	Reference(s)
Molecular Weight	232.59 g/mol	[2][3]
Appearance	Blue crystalline solid	[2][3]
Density	2.32 g/cm ³	[3]
Melting Point	~115 °C	[1]
Boiling Point	170 °C (decomposes)	[3]
Solubility	Soluble in water, ethanol, and ammonia	[1]

Table 2: Crystallographic Data

Parameter	Value	Reference(s)
Crystal System	Monoclinic	[4]
Space Group	I2/c	[5]
a	16.455(3) Å	[5]
b	4.9384 Å	[4]
c	15.962(3) Å	[5]
β	93.764°	[4]
V	1295.00 Å ³	[5]
Z	8	[5]

Table 3: Magnetic Properties

Property	Value	Reference(s)
Magnetic Susceptibility (χ)	Antiferromagnetic behavior	[5][6]
g-factor (along b-axis)	2.35	[7]
Exchange Integral (J)	-5.14 k	[7]

Experimental Protocols

Synthesis of Copper(II) Nitrate Hemipentahydrate

A common method for the synthesis of hydrated copper(II) nitrate involves the reaction of copper metal or copper(II) oxide with nitric acid.[8]

Protocol:

- To a flask, add a measured amount of 65% nitric acid.[4]
- Slowly add small portions of copper(II) oxide, hydroxide, or hydroxycarbonate with continuous stirring until the copper compound is completely dissolved.[4]
- If using a carbonate, continue addition until the effervescence of carbon dioxide ceases.[4]
- Once the reaction is complete, filter the resulting solution to remove any unreacted solids.[4]
- The clear blue solution can then be used for crystal growth. For obtaining crystals of the hemipentahydrate, slow evaporation of the aqueous solution is recommended.[4]

Caution: The reaction of copper with nitric acid produces toxic nitrogen dioxide gas and should be performed in a well-ventilated fume hood.[9]

Catalytic Oxidative Coupling of 2,6-Dimethylphenol

Copper(II) nitrate hemipentahydrate is an effective catalyst for the oxidative coupling of 2,6-dimethylphenol to produce polyphenylene ether (PPE), a high-performance thermoplastic.[1]

General Protocol:

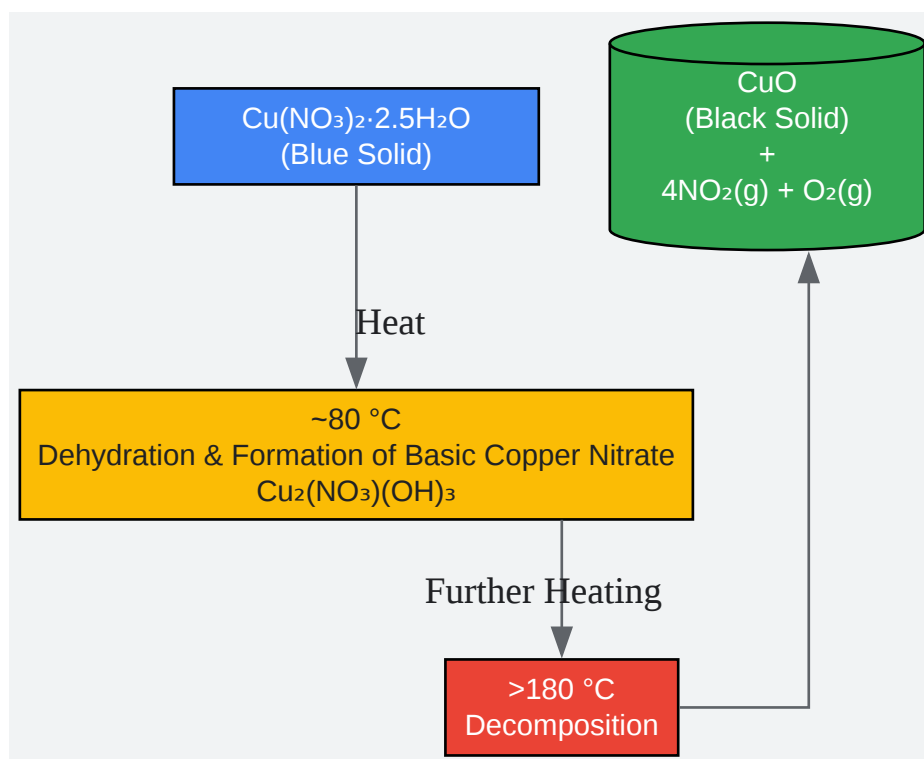
- A copper(II) complex is typically formed in situ or pre-synthesized. For instance, tris(3,5-dimethylpyrazole)copper(II) nitrate has been shown to be an effective catalyst.[\[10\]](#)
- The catalyst is dissolved in a suitable solvent.
- 2,6-dimethylphenol is added to the reaction mixture.
- An oxidizing agent, such as hydrogen peroxide or air/oxygen, is introduced to initiate the polymerization.[\[10\]](#)
- The reaction is allowed to proceed at a controlled temperature, often room temperature.[\[10\]](#)
- The resulting polymer (polyphenylene ether) can be isolated and purified.

The reaction involves the formation of a phenoxy radical, which then undergoes C-O or C-C coupling. The selectivity towards PPE (C-O coupling) versus the diphenoquinone (C-C coupling) by-product can be influenced by the choice of ligands on the copper catalyst and the reaction conditions.[\[10\]](#)

Mandatory Visualizations

Thermal Decomposition Workflow of Copper(II) Nitrate Hemipentahydrate

The thermal decomposition of copper(II) nitrate hydrates is a multi-step process. Initially, the water of hydration is lost, followed by the decomposition of the anhydrous salt to form copper(II) oxide, nitrogen dioxide, and oxygen.[\[8\]](#)[\[9\]](#)



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Caption: Thermal decomposition pathway of Copper(II) nitrate hemipentahydrate.

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- To cite this document: BenchChem. [What is the chemical formula for Copper II nitrate hemipentahydrate?]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b102555#what-is-the-chemical-formula-for-copper-ii-nitrate-hemipentahydrate>]

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